Application Note: Quantitative NMR (qNMR) Method for High-Throughput Urine Analysis

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Compound of Interest

Compound Name:	*Maleic Acid-d2*
CAS No.:	*24461-33-4*
Cat. No.:	*B3044134*

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Topic: qNMR Method Development for Urine Analysis with an Internal Standard

Introduction

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a powerful analytical technique for the precise and accurate quantification of metabolites in complex biological samples.[1][2] Its non-destructive nature, minimal sample preparation requirements, and the direct proportionality between signal intensity and molar concentration make it an ideal tool for metabolomics research, clinical biomarker discovery, and drug development.[3] Urine, being readily available through non-invasive collection and rich in metabolic information, is a biofluid of particular interest for these studies.[3]

This application note provides a detailed protocol for the development and validation of a robust qNMR method for the quantitative analysis of metabolites in human urine. The method employs an internal standard for accurate quantification and is suitable for high-throughput applications.

A Note on the Selection of an Internal Standard:

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The initial query for this application note specified the use of **Maleic Acid-d2**. However, commercially available **Maleic Acid-d2** is deuterated at the olefinic positions (2,3-d2). This means the two protons that give rise to the characteristic singlet at approximately 6.2-6.4 ppm in the 1H NMR spectrum are replaced with deuterium. Consequently, Maleic Acid-2,3-d2 is not a suitable internal standard for 1H qNMR, as it lacks a proton signal for quantification.

Therefore, this protocol will detail the use of a well-established internal standard, 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP). The principles and protocols described herein can be adapted for other suitable internal standards, such as non-deuterated Maleic Acid, which has a quantifiable singlet at ~6.3 ppm.[4]

Experimental Workflow

The overall workflow for the qNMR analysis of urine samples is depicted in the following diagram.



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Figure 1: Experimental workflow for qNMR analysis of urine.

Materials and Methods

Reagents and Materials

- Human Urine Samples
- Deuterium Oxide (D_2O, 99.9%)
- 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP)
- Sodium phosphate dibasic (Na_2HPO_4)

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- Sodium phosphate monobasic (NaH_2PO_4)
- Sodium azide (NaN_3)
- 5 mm NMR tubes
- Micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Centrifuge

Preparation of Buffer with Internal Standard

- Phosphate Buffer Preparation (0.2 M, pH 7.4):
  - Dissolve 28.4 g of Na_2HPO_4 and 5.52 g of NaH_2PO_4 in 1 L of D_2O.
  - Adjust the pH to 7.4 using a pH meter calibrated for D_2O.
  - Add 0.2 g of NaN_3 to inhibit bacterial growth.
- Internal Standard Stock Solution:
  - Accurately weigh a certified reference material of TSP.
  - Dissolve in the prepared phosphate buffer to a final concentration of 10 mM.

Urine Sample Preparation Protocol

- Thaw frozen urine samples on ice.
- Vortex each sample for 30 seconds to ensure homogeneity.
- Centrifuge the samples at 13,000 x g for 10 minutes at 4°C to pellet any particulate matter.
- In a clean microcentrifuge tube, combine:
  - 540 µL of the urine supernatant

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  - 60 µL of the phosphate buffer containing 10 mM TSP
- Vortex the mixture for 30 seconds.
- Transfer 550 µL of the final mixture into a 5 mm NMR tube.

NMR Data Acquisition Protocol

- Spectrometer: 600 MHz NMR spectrometer equipped with a cryoprobe.
- Pulse Sequence: 1D NOESY presaturation (noesygppr1d).
- Temperature: 298 K (25°C).
- Number of Scans: 64 to 128 (depending on sample concentration).
- Relaxation Delay (d1): 4 seconds.
- Acquisition Time: 2.73 seconds.
- Spectral Width: 12 ppm (approximately 7200 Hz).
- Water Suppression: Presaturation during the relaxation delay and mixing time.

Data Processing and Quantification

- Apply a Fourier transform to the acquired Free Induction Decay (FID) with an exponential line broadening of 0.3 Hz.
- Manually phase correct and baseline correct the resulting spectra.
- Reference the chemical shift of the spectra to the TSP signal at 0.0 ppm.
- Integrate the area of the TSP signal (I_std) and the signals of the target metabolites (I_analyte).
- Calculate the concentration of the analyte using the following equation:

  C_analyte = (I_analyte / N_analyte) * (N_std / I_std) * C_std

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Where:

- C_analyte = Concentration of the analyte
- I_analyte = Integral of the analyte signal
- N_analyte = Number of protons for the analyte signal
- N_std = Number of protons for the standard signal (9 for the trimethylsilyl group of TSP)
- I_std = Integral of the standard signal
- C_std = Concentration of the internal standard

Data Presentation and Results

The following table summarizes typical quantitative data obtained from the qNMR analysis of urine from a cohort of healthy individuals. Concentrations are normalized to creatinine to account for variations in urine dilution.

Metabolite	Chemical Shift (ppm)	Multiplicity	N_analyte	Mean Concentration (µmol/mmol Creatinine)	Standard Deviation
Creatinine	3.05	s	3	-	-
Alanine	1.48	d	3	35.2	12.8
Lactate	1.33	d	3	80.5	45.1
Citrate	2.52, 2.68	d (AB system)	4	250.7	150.3
Hippurate	7.55, 7.64, 7.84	m	5	400.1	280.9
TMAO	3.27	s	9	95.6	70.4

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s = singlet, d = doublet, m = multiplet Data is illustrative and will vary between individuals and cohorts.

Method Validation

A qNMR method should be validated for its intended purpose. Key validation parameters are summarized below.

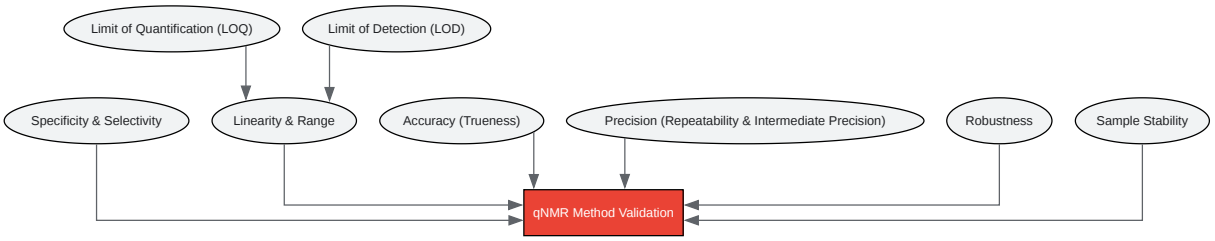

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Figure 2: Key parameters for qNMR method validation.

Summary of Validation Parameters:

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Parameter	Description	Acceptance Criteria
Specificity	Ability to assess the analyte in the presence of other components.	Resolved signals for the analyte and internal standard.
Linearity	Proportionality of the signal intensity to the concentration.	$R^2 > 0.99$ for a series of dilutions.
Accuracy	Closeness of the measured value to the true value.	Recovery of 80-120% for spiked samples.
Precision	Closeness of repeated measurements (RSD%).	RSD < 15% for intra- and inter-day measurements.
LOQ	Lowest concentration that can be quantified with acceptable precision and accuracy.	Signal-to-noise ratio > 10.
LOD	Lowest concentration that can be detected.	Signal-to-noise ratio > 3.
Robustness	Insensitivity to small variations in method parameters.	Minimal variation in results with changes in parameters like temperature, pH.
Stability	Stability of the analyte in the sample under defined storage conditions.	No significant change in concentration over time.

Conclusion

The qNMR method presented in this application note provides a robust and reliable approach for the quantitative analysis of metabolites in urine. The use of an appropriate internal standard, such as TSP, is crucial for accurate quantification. Proper method validation ensures the reliability of the generated data, making this technique highly suitable for applications in clinical research, drug development, and personalized medicine. While **Maleic Acid-d2** is not suitable for 1H qNMR, non-deuterated maleic acid can be a viable alternative internal standard, provided its signal does not overlap with analytes of interest.

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